

Introduction to Paper Spray MS for Amphetamine Analysis

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Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

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Paper Spray Mass Spectrometry (PS-MS) is an ambient ionization technique that allows for the rapid analysis of complex mixtures with minimal sample preparation [1]. It is particularly advantageous for forensic toxicology and therapeutic drug monitoring, as it enables direct analysis from raw biofluids like whole blood, requiring only small sample volumes (typically 10–20 μL) and providing results in minutes [2] [3].

Amphetamine-type stimulants (ATS) are among the most commonly abused drugs globally [4]. While a validated method for 2-FA was **not identified in the available literature**, a robust PS-MS method has been developed and fully validated for eight other amphetamines in whole blood [4] [5]. The following protocol details this method, which can serve as a reference for researchers aiming to develop an assay for 2-FA.

Experimental Protocol for Amphetamine Analysis in Whole Blood

This protocol is adapted from a study that validated the quantitative determination of amphetamine, methamphetamine, MDA, MDMA, MDEA, PMA, PMMA, and 4-FA [4].

Reagents and Materials

- **Analytes:** Amphetamine, methamphetamine, MDA, MDMA, MDEA, PMA, PMMA, and 4-FA. Deuterated internal standards (IS) for each are recommended.
- **Solvents:** Methanol and dichloromethane (HPLC grade).
- **Additive:** Hydroxylamine solution (50 wt. % in H₂O).
- **Biological Matrix:** Human whole blood with sodium heparin anticoagulant.
- **Paper Substrate:** Triangular cartridges with Whatman grade 31ET-Chr paper.

Sample Preparation

- Prepare same-day working drug solutions and internal standard solutions in methanol.
- Spike 10 µL of the working drug solution and 10 µL of the IS solution into 180 µL of whole blood (a 20-fold dilution).
- Vortex the mixture at 3000 RPM for 15 seconds to ensure homogeneity.
- Spot 12 µL of the spiked blood onto the paper substrate.
- Allow the blood spot to dry for 2 hours at room temperature.

Paper Spray Ionization

An automated PS ion source (e.g., Velox by Prosolia) is used [4] [3].

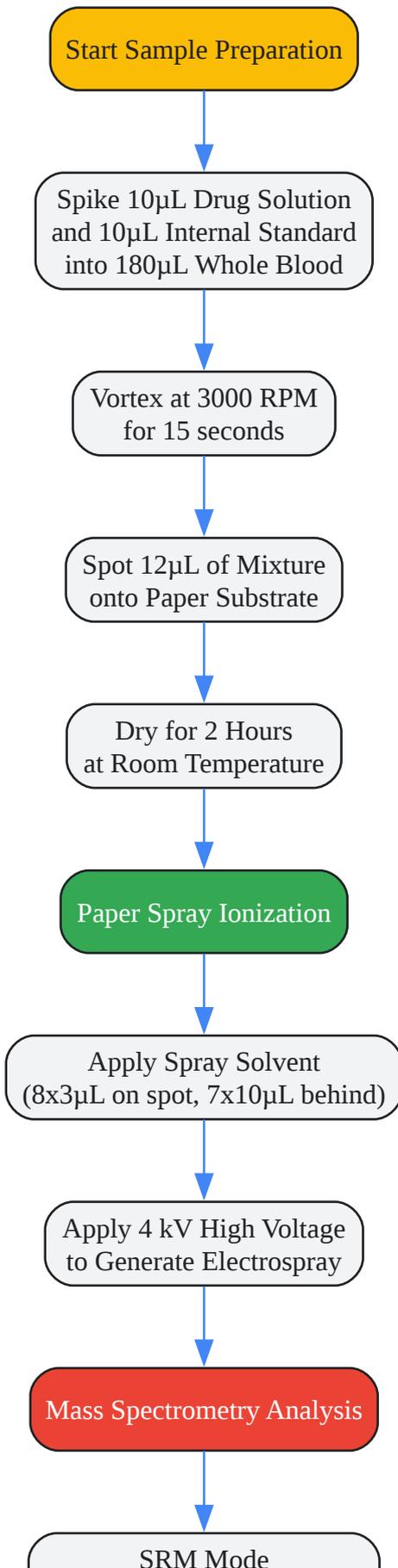
- Load the dried sample cartridge into the source.
- Apply the spray solvent to the cartridge through a series of automated injections:
 - Eight injections of 3 µL directly **on top** of the blood spot.
 - Seven injections of 10 µL **behind** the blood spot.
- The spray solvent composition is Methanol/Dichloromethane/Hydroxylamine (80:20:0.2, v/v/v). The hydroxylamine acts as a derivatization agent to improve ionization of amphetamines [4].
- A high voltage of **4 kV** is applied to the paper to initiate the electrospray.

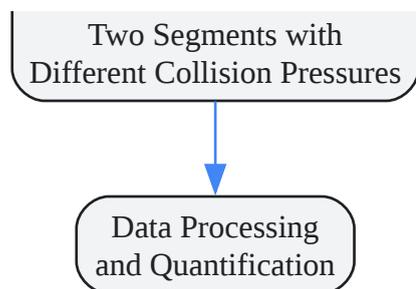
Mass Spectrometry Analysis

- **Instrument:** Tandem mass spectrometer (e.g., TSQ Quantum Access MAX).
- **Ionization Mode:** Positive ion mode.
- **Analysis Mode:** Selected Reaction Monitoring (SRM).
- **Capillary Temperature:** 300 °C.
- **Analysis Time:** Approximately 1.3 minutes per sample.

Because the optimal collision-induced dissociation of different amphetamines requires slightly different pressures, the MS method is divided into two segments with different collision gas pressures (1.3 and 1.7 mTorr), with a 10-second stabilization time when switching between them [4].

The experimental workflow is summarized below:





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Method Validation and Performance Data

The described method was rigorously validated for forensic toxicology application according to international guidelines [4]. The key performance characteristics are summarized in the tables below.

Table 1: Key Validation Parameters for the PS-MS Amphetamine Method

Parameter	Result	Specification
Accuracy	Within $\pm 15\%$ of true value	Meets forensic guidelines
Precision (Avg.)	Better than 15%	Meets forensic guidelines
Precision (at LLOQ)	Better than 20%	Meets forensic guidelines
Sample Volume	12 μL	Very low consumption
Analysis Time	~1.3 minutes	Very high throughput

Table 2: Quantitative Performance for Individual Amphetamines The following data was achieved using only 12 μL of whole blood [4].

Analyte	Abbreviation	LLOQ (ng/mL)
Amphetamine	AP	15-50
Methamphetamine	MA	15-50

Analyte	Abbreviation	LLOQ (ng/mL)
3,4-Methylenedioxyamphetamine	MDA	15-50
3,4-Methylenedioxy-N-methylamphetamine	MDMA	15-50
3,4-Methylenedioxy-N-ethylamphetamine	MDEA	15-50
para-Methoxyamphetamine	PMA	15-50
para-Methoxymethamphetamine	PMMA	15-50
4-Fluoroamphetamine	4-FA	15-50

Critical Methodological Considerations

- **Selectivity without Chromatography:** A core challenge of ambient MS methods is ensuring selectivity without liquid chromatographic separation. This method introduced a novel concept of **intrinsic and application-based selectivity** to confidently discriminate target amphetamines from other similar compounds [4] [5].
- **Internal Standards:** The use of deuterated internal standards is critical for accurate quantification, as it corrects for signal fluctuations and matrix effects. For analytes without a dedicated IS (e.g., PMA and PMMA in the original study), a structurally similar deuterated compound was used (MDA-D5 and MDMA-D5, respectively) [4].
- **Solvent System:** The inclusion of hydroxylamine in the spray solvent is a key optimization step. It acts as a derivatizing agent, likely improving the ionization efficiency and stability of the gas-phase ions for the amphetamine compounds [4].

Application Note: The Case of 2-FA

It is important to reiterate that **2-FA was not part of the validated method described above**. The compound **4-FA** was included, and its use as a new psychoactive substance is noted [4]. To develop a method for 2-FA, researchers would need to:

- Synthesize or source a reliable standard of 2-FA.
- Optimize MS/MS parameters (precursor ion, product ions, collision energy) for 2-FA.
- Determine the optimal segment and collision pressure for its analysis within the method.

- Re-validate the extended method to include 2-FA, confirming its LLOQ, accuracy, and precision in the whole blood matrix.

Conclusion

The presented Paper Spray MS method offers a fast, reliable, and forensically validated approach for quantifying a panel of amphetamines in whole blood. With an analysis time of under two minutes and minimal sample preparation, it represents a significant advantage over traditional LC-MS methods for high-throughput screening [4] [6]. While 2-FA is not currently covered, the established protocol provides a clear and robust framework for researchers to adapt and expand the method to include this and other novel psychoactive substances.

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References

1. Welcome to the Ouyang's group! [engineering.purdue.edu]
2. ionization mass spectrometry: recent advances and... Paper spray [pmc.ncbi.nlm.nih.gov]
3. New Mass Spec Method for Blood and Urine Screening [genengnews.com]
4. Novel Selectivity-Based Forensic Toxicological Validation of a Paper ... [link.springer.com]
5. Novel Selectivity-Based Forensic Toxicological Validation of a Paper ... [pubmed.ncbi.nlm.nih.gov]
6. For Drug Analysis, Paper Is Faster Than LC/ Spray MS MS [cen.acs.org]

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